

# physicochemical properties of Solvent Violet 59

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## Compound of Interest

Compound Name:	9,10-Anthracenedione, 1,4-diamino-2,3-diphenoxy-
CAS No.:	6408-72-6
Cat. No.:	B1585596

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Physicochemical Profiling of Solvent Violet 59: A Technical Guide for Material Qualification and Safety Assessment

## Executive Summary

Solvent Violet 59 (C.I. 62025) is a high-performance anthraquinone colorant widely utilized in the coloration of engineering thermoplastics (PET, PC, ABS) and synthetic fibers.<sup>[1][2]</sup> While primarily an industrial colorant, its relevance to the pharmaceutical and medical device sectors lies in its application in medical-grade packaging and polymeric medical devices.

For drug development professionals and toxicologists, the physicochemical characterization of Solvent Violet 59 is critical not for its therapeutic potential, but for Extractables & Leachables (E&L) profiling. Understanding its solubility, thermal stability, and degradation pathways is essential to ensure that colorant migration does not compromise drug product safety or biocompatibility standards (ISO 10993).

This guide provides a rigorous technical analysis of Solvent Violet 59, establishing a self-validating framework for its identification, quantification, and stability assessment.

## Chemical Identity & Structural Analysis

Solvent Violet 59 belongs to the anthraquinone class, specifically the 1,4-diamino-2,3-diphenoxy derivatives. Its chromophore is stabilized by intramolecular hydrogen bonding between the amino groups and the carbonyl oxygens, contributing to its high light fastness and thermal stability.



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## Synthesis Pathway

The synthesis typically involves the nucleophilic aromatic substitution of 1,4-diamino-2,3-dichloroanthraquinone with phenol in the presence of an alkaline catalyst. This pathway is critical for impurity profiling, as residual phenol or chlorinated intermediates may persist.



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Figure 1: Synthesis logic and impurity origin for Solvent Violet 59.

## Physicochemical Characterization

The following data aggregates multiple technical data sheets and literature values to provide a consensus profile.

### Solubility Profile (20°C)

Solvent Violet 59 is a lipophilic dye. Its solubility profile is the primary driver for solvent selection in analytical method development (e.g., HPLC diluents).



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## Thermal & Optical Properties

- Melting Point: 186°C – 195°C.
  - Note: High-purity standards may exhibit higher melting onsets. Differential Scanning Calorimetry (DSC) is recommended for lot-to-lot verification.
- Thermal Stability: Stable up to 260°C in polymer matrices (Polystyrene).[3]
  - Degradation: Above 300°C, sublimation and oxidative degradation occur.
- Absorption Spectrum (UV-Vis):

- : 545 nm (in Ethanol/Toluene).
- Extinction Coefficient ( ): High molar absorptivity allows for detection at ppb levels.
- Color Change: In concentrated  $\text{H}_2\text{SO}_4$ , the dye forms a colorless or pale yellow protonated species, reverting to violet upon dilution. This halochromism is a rapid identification test.

## Analytical Methodologies for Qualification

To ensure the safety of materials colored with Solvent Violet 59, a validated analytical workflow is required. The following protocols are designed for E&L studies and Raw Material Release.

### Identification & Purity (HPLC-PDA-MS)

Rationale: UV-Vis alone is non-specific. LC-MS provides mass confirmation, essential for distinguishing Solvent Violet 59 from structurally similar anthraquinones (e.g., Solvent Violet 13).

Protocol:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5  $\mu\text{m}$ , 4.6 x 100 mm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid (improves ionization).
  - B: Acetonitrile (ACN) + 0.1% Formic Acid.
- Gradient: 50% B to 100% B over 15 mins; Hold 5 mins.
- Flow Rate: 1.0 mL/min.
- Detection:
  - PDA: 545 nm (Quantification).
  - MS: ESI Positive Mode (Target  $m/z$  423.4  $[\text{M}+\text{H}]^+$ ).

## Extractables Screening Workflow

For medical device plastics, determining if the dye migrates is paramount.



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Figure 2: Extractables screening workflow for Solvent Violet 59 in medical polymers.

## Regulatory & Safety Considerations

In the context of drug development and medical devices, Solvent Violet 59 is treated as an additive.

- **Migration Limits:** While specific limits depend on the final application (e.g., blood contact vs. skin contact), the dye's high lipophilicity ( $\text{LogP} > 5$ , estimated) suggests a high affinity for lipid-based drug formulations or fatty tissues.
- **Impurities:** Commercial grades may contain trace amounts of heavy metals or unreacted aromatic amines. High-purity grades (low ppm metals, free of primary amines) must be specified for biomedical applications.
- **Toxicology:** Anthraquinones can exhibit genotoxicity. A negative Ames test for the specific lot is a standard requirement for medical grade raw materials.

## References


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- PubChem.Compound Summary for CID 80899 (Related Anthraquinone Derivatives).
- World Dye Variety.C.I. Solvent Violet 59 Synthesis and Application Data.
- Standard Dyes.Material Safety Data Sheet (MSDS) - Solvent Violet 59.

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